

## A Researcher's Guide to Confirming the Identity of 1-Bromobutane-D9

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For researchers in drug development and other scientific fields utilizing deuterated compounds, verifying the identity, purity, and isotopic enrichment of starting materials is a critical first step to ensure the validity and reproducibility of experimental results. This guide provides a comprehensive comparison of typical specifications for **1-Bromobutane-D9** and details the key analytical methods used to confirm its identity, aligning with data typically found on a Certificate of Analysis (COA).

# Comparative Analysis of 1-Bromobutane-D9 Specifications

To provide a baseline for comparison, the following table summarizes the typical product specifications for **1-Bromobutane-D9** from leading chemical suppliers. When evaluating a specific batch with its COA, these values serve as a benchmark.



Parameter	Sigma-Aldrich	Cambridge Isotope Laboratories	CDN Isotopes
Chemical Formula	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>2</sub> CD <sub>2</sub> Br[1][2]	CD3(CD2)3Br[3]	CD <sub>3</sub> CD <sub>2</sub> CD <sub>2</sub> CD <sub>2</sub> Br[4]
Molecular Weight	146.07 g/mol [1][2]	146.07 g/mol [3]	146.07 g/mol [4]
CAS Number	98195-36-9	98195-36-9[3]	98195-36-9[4]
Isotopic Purity	≥98 atom % D[1]	98%[3]	99 atom % D[4]
Chemical Purity	≥99% (CP)[1]	98%[3]	Not Specified
Appearance	Not Specified	Not Specified	Clear Colourless Oil
Boiling Point	100-104 °C (lit.)[1]	Not Specified	Not Specified
Density	1.359 g/mL at 25 °C[1]	Not Specified	Not Specified

## **Experimental Protocols for Identity and Purity Confirmation**

The following are detailed methodologies for the key experiments typically cited on a COA for **1-Bromobutane-D9** to confirm its identity and purity. The combination of these techniques provides a comprehensive characterization of the compound.[4][5]

### **Nuclear Magnetic Resonance (NMR) Spectroscopy**

NMR spectroscopy is a powerful tool for confirming the structural integrity and the extent and position of deuterium incorporation.[5]

- Proton NMR (¹H-NMR): This technique is used to quantify any residual non-deuterated sites.
  - Sample Preparation: A small, precisely weighed amount of 1-Bromobutane-D9 is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl₃) and placed in an NMR tube.
  - Instrumentation: A high-resolution NMR spectrometer, typically 400 MHz or higher.
  - Data Acquisition: A standard <sup>1</sup>H-NMR spectrum is acquired with a sufficient number of scans to achieve a good signal-to-noise ratio.



- Analysis: The spectrum is analyzed for the presence of proton signals that would correspond to the butyl group in the non-deuterated 1-bromobutane. The significant reduction or absence of these signals confirms a high level of deuteration. The integration of any residual proton signals against a known internal standard allows for the quantification of non-deuterated impurities.
- Deuterium NMR (<sup>2</sup>H-NMR): This method directly observes the deuterium nuclei to confirm the positions of deuteration.
  - Sample Preparation: The sample is dissolved in a protonated solvent (e.g., chloroform, CHCl<sub>3</sub>) in an NMR tube.
  - Instrumentation: An NMR spectrometer equipped with a deuterium probe.
  - Data Acquisition: A standard <sup>2</sup>H-NMR spectrum is acquired.
  - Analysis: The resulting spectrum will display signals corresponding to the different deuterium environments within the molecule, confirming that deuteration has occurred at the expected positions.

### **Mass Spectrometry (MS)**

Mass spectrometry is employed to determine the molecular weight and confirm the isotopic enrichment of the compound.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a common technique for volatile compounds like **1-Bromobutane-D9**.
  - Sample Preparation: The sample is diluted in a volatile solvent such as dichloromethane or hexane.
  - Instrumentation: A gas chromatograph coupled to a mass spectrometer.
  - GC Method: A suitable capillary column (e.g., DB-5ms) is used with a temperature gradient to separate the analyte from any potential impurities.
  - MS Method: Electron Ionization (EI) is typically used to generate ions. The mass spectrometer scans a mass range that includes the expected molecular ion of 1-



#### **Bromobutane-D9** (m/z 146.07).

 Analysis: The mass spectrum will show a molecular ion peak. The isotopic distribution of this peak is analyzed to confirm the mass shift of +9 amu compared to the unlabeled compound and to verify the isotopic enrichment.[1]

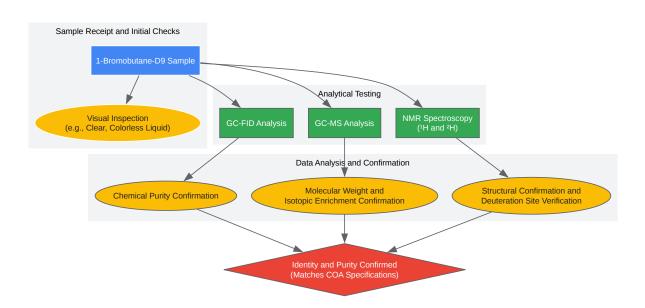
#### **Gas Chromatography (GC)**

- Gas Chromatography with Flame Ionization Detection (GC-FID): This method is used to determine the chemical purity of the sample.
  - Sample Preparation: A dilute solution of the sample is prepared in a suitable volatile solvent.
  - Instrumentation: A gas chromatograph equipped with a flame ionization detector.
  - GC Method: A similar GC method to GC-MS is employed to achieve good separation of all components.
  - Analysis: The area of the peak corresponding to 1-Bromobutane-D9 is compared to the
    total area of all detected peaks. The chemical purity is then calculated as the percentage
    of the main peak area relative to the total peak area.

### **Analytical Workflow for Identity Confirmation**

The following diagram illustrates the logical workflow for the comprehensive analysis of **1-Bromobutane-D9**, from initial sample evaluation to final confirmation of identity and purity.





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Caption: Workflow for the identity and purity confirmation of **1-Bromobutane-D9**.



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